

Application Notes and Protocols for SHR2415

Stock Solution Preparation

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Compound of Interest

Compound Name: SHR2415

Cat. No.: B12397365

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the preparation, storage, and handling of **SHR2415** stock solutions using Dimethyl Sulfoxide (DMSO) as a solvent. Adherence to these guidelines is crucial for ensuring the stability, and efficacy of the compound in downstream experimental applications.

Introduction

SHR2415 is a potent and selective inhibitor of ERK1 and ERK2 kinases, which are key components of the RAS-RAF-MEK-ERK signaling pathway.^{[1][2][3][4][5]} This pathway is frequently dysregulated in various cancers, making **SHR2415** a valuable tool for cancer research and drug development.^[5] Accurate preparation of **SHR2415** stock solutions is the first critical step for obtaining reliable and reproducible experimental results.

Physicochemical Properties of SHR2415

A summary of the key physicochemical properties of **SHR2415** is presented in the table below.

Property	Value	Source
Molecular Weight	463.92 g/mol	[1]
Molecular Formula	C ₂₃ H ₂₂ ClN ₇ O ₂	[1]
Appearance	Solid	
Solubility in DMSO	≥ 2.5 mg/mL in 10% DMSO; 10 mM stock solutions are readily prepared.	[2]

Experimental Protocols

Materials and Equipment

- **SHR2415** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile, amber or opaque microcentrifuge tubes
- Vortex mixer
- Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): lab coat, safety glasses, and appropriate chemical-resistant gloves (e.g., butyl rubber, fluoroelastomer, or thick latex gloves). Nitrile gloves may offer limited protection for brief contact.[6]

Preparation of a 10 mM SHR2415 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **SHR2415** in DMSO.

Calculation:

To prepare a 10 mM stock solution, the required mass of **SHR2415** can be calculated using the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$$

For 1 mL (0.001 L) of a 10 mM (0.01 M) solution:

$$\text{Mass (mg)} = 0.01 \text{ mol/L} \times 0.001 \text{ L} \times 463.92 \text{ g/mol} \times 1000 \text{ mg/g} = 4.6392 \text{ mg}$$

Procedure:

- **Equilibration:** Allow the vial of solid **SHR2415** to equilibrate to room temperature before opening to prevent moisture condensation.
- **Weighing:** Accurately weigh 4.64 mg of **SHR2415** powder using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube.
- **Dissolution:** Add 1 mL of anhydrous DMSO to the tube containing the **SHR2415** powder.
- **Mixing:** Tightly cap the tube and vortex the solution until the **SHR2415** is completely dissolved. Gentle warming in a 37°C water bath or brief sonication can be used to aid dissolution if necessary.^{[2][7]} Visually inspect the solution to ensure no particulates are present.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, light-protected tubes.

Storage and Stability

Proper storage is critical to maintain the integrity of the **SHR2415** stock solution.

Storage Condition	Duration	Source
-20°C	Up to 1 month	^{[1][2]}
-80°C	Up to 6 months	^[2]

Note: For long-term storage, -80°C is recommended. Always allow aliquots to thaw completely and equilibrate to room temperature before use.

Preparation of Working Solutions

For cell-based assays, the DMSO stock solution should be further diluted in the appropriate cell culture medium to the final desired concentration.

Important Considerations:

- The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.1% to 0.5%, to avoid solvent-induced cytotoxicity.^{[7][8]}
- To prevent precipitation of the compound, it is recommended to make intermediate dilutions of the stock solution in DMSO before the final dilution into the aqueous medium.
- Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

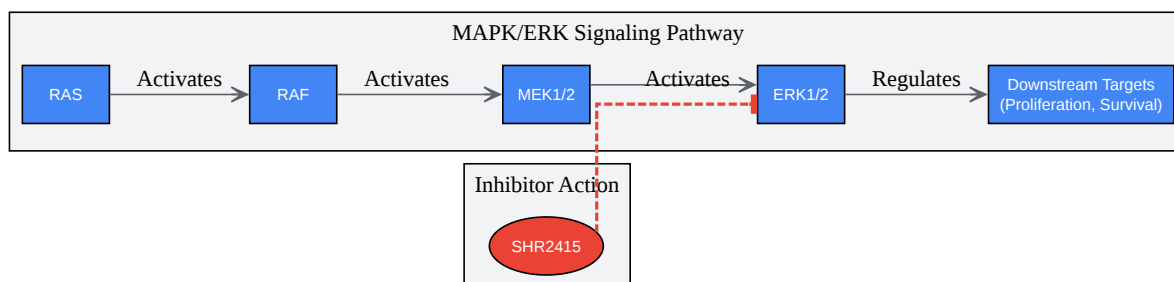
Safety Precautions

- Handle **SHR2415** and DMSO in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.
- Consult the Safety Data Sheet (SDS) for **SHR2415** and DMSO for detailed safety information.
- Dispose of all waste materials according to institutional and local regulations.

Visualization of Pathways and Workflows

SHR2415 Mechanism of Action: Inhibition of the MAPK/ERK Pathway

SHR2415 directly targets and inhibits ERK1 and ERK2, which are central kinases in the Mitogen-Activated Protein Kinase (MAPK) signaling cascade.^{[4][5]}

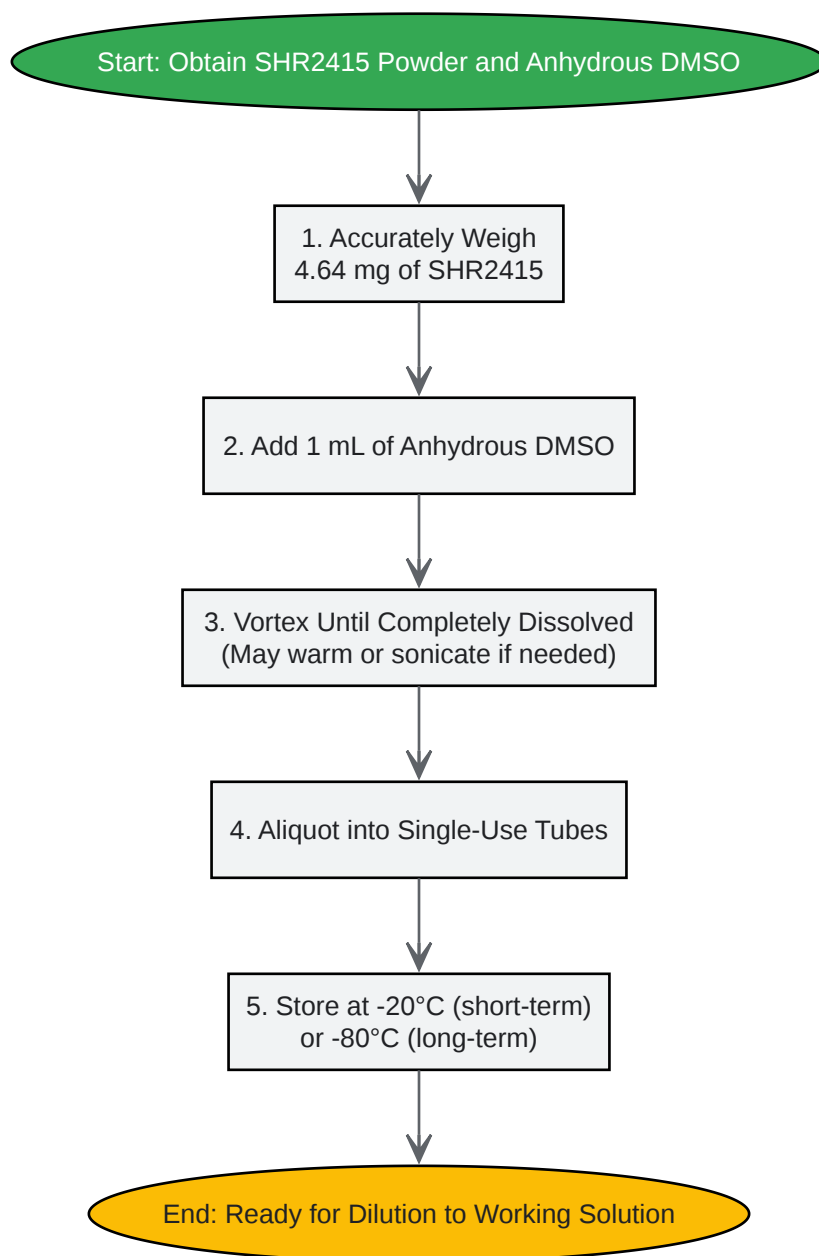


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Caption: **SHR2415** inhibits the MAPK pathway by targeting ERK1/2.

Experimental Workflow: **SHR2415** Stock Solution Preparation

The following diagram illustrates the key steps for preparing the **SHR2415** stock solution.



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Caption: Workflow for preparing a 10 mM **SHR2415** stock solution in DMSO.

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